Using 5-(Methoxymethyl)-7-methyl-1H-indazole as a pharmaceutical intermediate

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Compound of Interest	
Compound Name:	*5-(Methoxymethyl)-7-methyl-1H-indazole*
CAS No.:	*93359-90-1*
Cat. No.:	*B11915125*

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Application Note: Strategic Utilization of **5-(Methoxymethyl)-7-methyl-1H-indazole** in Medicinal Chemistry

Executive Summary

The indazole scaffold is widely recognized as a "privileged structure" in drug discovery, serving as a core pharmacophore in numerous kinase inhibitors (e.g., Axitinib, Linifanib) and ion channel modulators. **5-(Methoxymethyl)-7-methyl-1H-indazole** (CAS 93359-90-1) represents a high-value intermediate due to its dual functionality:[1]

- 7-Methyl Group: Provides critical steric bulk that fills hydrophobic pockets (e.g., the gatekeeper region in kinases) and restricts rotational freedom, often improving selectivity profiles.
- 5-Methoxymethyl (MOM) Group: Acts as a robust, masked benzylic alcohol. It is stable under basic N-alkylation conditions but can be selectively activated to a benzyl halide or alcohol for "warhead" attachment.[1]

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This guide details the handling, synthetic utility, and regioselective functionalization of this intermediate, addressing the specific challenge of N1 vs. N2 selectivity imposed by the sterically demanding 7-methyl substituent.

Material Specifications & Handling

Property	Specification	Notes
Chemical Name	5-(Methoxymethyl)-7-methyl-1H-indazole	
CAS Number	93359-90-1	
Molecular Formula	$C_{10}H_{12}N_2O$	
Molecular Weight	176.22 g/mol	
Appearance	Off-white to pale yellow solid	
Solubility	Soluble in DMSO, DMF, MeOH, DCM.[1]	Low solubility in water.
pKa (calc)	~13.8 (NH)	Acidity comparable to other indazoles.
Storage	2–8°C, Desiccated	Hygroscopic; store under inert gas.

Safety Advisory: Indazoles can exhibit sensitization properties. Standard PPE (nitrile gloves, lab coat, eye protection) is mandatory. Handle in a fume hood to avoid inhalation of dust.

Synthetic Utility & Mechanism[2][3][4][5]

The utility of this intermediate lies in its ability to serve as a "bifunctional divergency point." The core workflow typically involves N-functionalization followed by C5-sidechain activation.[1]

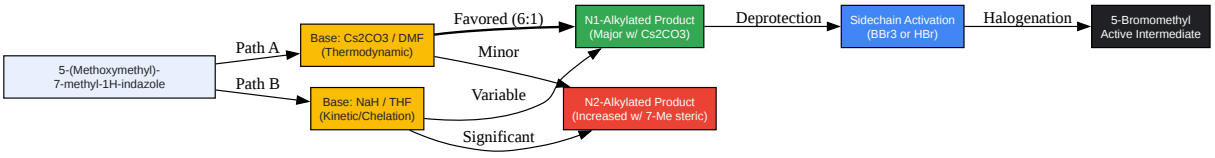
The Challenge of Regioselectivity (The 7-Methyl Effect)

Indazoles possess two nucleophilic nitrogens (N1 and N2).[1]

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- Thermodynamics: N1-alkylation is generally thermodynamically favored (benzenoid structure preserved).[1]
- Sterics: The 7-methyl group creates significant steric hindrance around N1.[1]
- Outcome: Unlike simple indazoles, 7-methyl derivatives often yield significant amounts of the N2-isomer (kinetic product) or require specific conditions to force N1-selectivity.[1]

Visualizing the Pathway



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Figure 1: Synthetic divergence showing the impact of conditions on N-alkylation regioselectivity and subsequent side-chain activation.[1]

Detailed Protocol: Regioselective N1-Alkylation

Objective: To alkylate N1 with an electrophile (R-X) while minimizing N2 formation, overcoming the 7-methyl steric hindrance.

Mechanism: Using Cesium Carbonate (

) in DMF at elevated temperatures promotes thermodynamic equilibration, favoring the more stable N1-isomer. The "Cesium Effect" also aids in stabilizing the N1-anion via coordination.[1]

Reagents:

- Substrate: **5-(Methoxymethyl)-7-methyl-1H-indazole** (1.0 eq)
- Electrophile: Alkyl Halide (1.2 eq) (e.g., Benzyl bromide or heteroaryl chloride)[1]

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- Base: Cesium Carbonate (

) (2.0 eq)[1]

- Solvent: Anhydrous DMF (0.1 M concentration)

Step-by-Step Procedure:

- Preparation:
  - Flame-dry a round-bottom flask and purge with Nitrogen (

).[1]

  - Dissolve 1.0 eq of **5-(Methoxymethyl)-7-methyl-1H-indazole** in anhydrous DMF.
- Deprotonation:
  - Add 2.0 eq of

    in a single portion.

  - Stir at Room Temperature (RT) for 30 minutes. The suspension may turn yellow/orange, indicating anion formation.
- Alkylation:
  - Add the electrophile (1.2 eq) dropwise via syringe.
  - Critical Step: Heat the reaction to 60–80°C.
  - Why? The 7-methyl group kinetically hinders N1.[1] Heating provides the energy to overcome this barrier and allows any N2-product formed to revert and re-alkylate at the thermodynamically stable N1 position.
- Monitoring:
  - Monitor via LC-MS.[1][2]
  - Target: >95% conversion.[3]

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- Isomer Ratio: Expect ~5:1 to 10:1 (N1:N2) depending on the electrophile's bulk.

- Workup:
  - Cool to RT. Dilute with EtOAc and wash with water (

) to remove DMF.
  - Wash with Brine, dry over

    , and concentrate.

- Purification:
  - Flash Chromatography (Hexanes/EtOAc).[4] N2-isomers typically elute before N1-isomers on silica gel due to lower polarity (masked dipole).[1]

Downstream Application: Activation of the 5-Methoxymethyl Group[1]

Once the indazole nitrogen is anchored, the 5-methoxymethyl group can be converted into a reactive handle.

Protocol: Conversion to 5-Bromomethyl derivative

- Substrate: N1-alkylated intermediate (from Section 4).

- Reagent:

  (1.0 M in DCM) or 33% HBr in Acetic Acid.

- Condition:
  - Cool substrate in DCM to -78°C (if using

).[1]
  - Add

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(3.0 eq) dropwise.

- Warm to 0°C and stir for 1 hour.

- Result: Cleavage of the methyl ether and conversion to benzyl bromide in one pot (if excess bromide is present) or benzyl alcohol (which can be mesylated/brominated subsequently).

- Use: The resulting benzyl bromide is a potent electrophile for coupling with amines (e.g., piperazines, morpholines) to generate the final kinase inhibitor scaffold.

Quality Control & Troubleshooting

Distinguishing Regioisomers (N1 vs N2)

The 7-methyl group provides a unique NMR handle.[1]

Feature	N1-Isomer (Desired)	N2-Isomer (Undesired)
H-3 Chemical Shift	8.0 – 8.2 ppm	8.3 – 8.6 ppm (Deshielded)
C-3 Chemical Shift	~134 ppm	~125 ppm
NOESY / ROESY	Strong NOE between N-Alkyl protons and H-7-Methyl protons.[1][5]	Strong NOE between N-Alkyl protons and H-3 proton.[1]
TLC ( )	Lower (More polar)	Higher (Less polar)

Troubleshooting Table:

Issue	Probable Cause	Solution
Low N1:N2 Selectivity	Reaction temperature too low; Kinetic control dominating.[1]	Increase temperature to 90°C to promote thermodynamic equilibration.
No Reaction	7-Methyl steric clash with bulky electrophiles.[1]	Switch solvent to DMSO (higher dielectric constant) or use a stronger base (NaH) with heating.
MOM-Cleavage during Alkylation	Acidic impurities in solvent or electrophile.[1]	Ensure DMF is anhydrous and neutral; add molecular sieves.

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